

An In-depth Technical Guide to 2-(tert-butoxycarbonylamino)benzoic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Boc-2-Abz-OH*

Cat. No.: *B558750*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(tert-butoxycarbonylamino)benzoic acid, also known as N-Boc-anthranilic acid, is a synthetically versatile building block of significant interest in medicinal chemistry and organic synthesis. Its structure, featuring a carboxylic acid and a tert-butoxycarbonyl (Boc) protected amine on a benzene ring, makes it a valuable precursor for the synthesis of a wide array of complex molecules, including pharmaceuticals and peptides. The Boc protecting group offers stability under various reaction conditions and can be readily removed under mild acidic conditions, allowing for selective chemical transformations. This guide provides a comprehensive overview of its structure, properties, synthesis, and applications.

Chemical Structure and Properties

The molecular structure of 2-(tert-butoxycarbonylamino)benzoic acid consists of a benzoic acid scaffold with a tert-butoxycarbonylamino group at the ortho-position.

Table 1: Physicochemical Properties of 2-(tert-butoxycarbonylamino)benzoic Acid

Property	Value	Reference
CAS Number	68790-38-5	[1]
Molecular Formula	C ₁₂ H ₁₅ NO ₄	[1]
Molecular Weight	237.25 g/mol	[1]
Appearance	White to off-white powder	[1]
Melting Point	148-162 °C	[1]
Boiling Point	328.6 °C (predicted)	
Solubility	Soluble in organic solvents such as dichloromethane and dimethyl sulfoxide; less soluble in water.	[2]

Table 2: Spectroscopic Data of 2-(tert-butoxycarbonylamino)benzoic Acid

Spectrum	Characteristic Peaks
¹ H NMR	Signals corresponding to the aromatic protons, the NH proton of the carbamate, and the nine equivalent protons of the tert-butyl group.
¹³ C NMR	Resonances for the carboxylic acid carbon, the carbonyl carbon of the Boc group, the quaternary carbon of the tert-butyl group, the methyl carbons of the tert-butyl group, and the aromatic carbons.
FT-IR (cm ⁻¹)	Broad O-H stretch from the carboxylic acid (approx. 2500-3300 cm ⁻¹), a strong C=O stretch from the carboxylic acid (approx. 1680-1710 cm ⁻¹), a C=O stretch from the carbamate (approx. 1700 cm ⁻¹), N-H bending, and C-H stretches from the aromatic ring and the tert-butyl group. [3] [4]

Experimental Protocols

Synthesis of 2-(tert-butoxycarbonylamino)benzoic Acid

A standard and effective method for the synthesis of 2-(tert-butoxycarbonylamino)benzoic acid involves the reaction of 2-aminobenzoic acid with di-tert-butyl dicarbonate (Boc₂O).

Materials:

- 2-Aminobenzoic acid (anthranilic acid)
- Di-tert-butyl dicarbonate (Boc₂O)
- Sodium bicarbonate (NaHCO₃)
- Tetrahydrofuran (THF)
- Water
- 1N Hydrochloric acid (HCl)
- Ethyl acetate
- Petroleum ether
- Magnetic stirrer and stir bar
- Round-bottom flask
- Separatory funnel
- Rotary evaporator
- Crystallization dish

Procedure:

- Dissolution: Dissolve 2-aminobenzoic acid (1.0 equivalent) in a mixture of THF and water in a round-bottom flask.

- Addition of Base: Add sodium bicarbonate (3.0 equivalents) dissolved in water to the reaction mixture.
- Addition of Boc Anhydride: To the stirred solution, add di-tert-butyl dicarbonate (2.0 equivalents) dissolved in THF dropwise at room temperature.
- Reaction: Stir the mixture at room temperature for 12 hours. The reaction can be monitored by thin-layer chromatography (TLC).
- Acidification: After the reaction is complete, carefully acidify the mixture to a pH of approximately 3 with 1N HCl. This will protonate the carboxylate and may cause the product to begin precipitating.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with ethyl acetate. Collect the organic layer.
- Washing and Drying: Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and filter.
- Concentration: Remove the solvent from the organic layer using a rotary evaporator to yield the crude product.
- Crystallization: Recrystallize the crude product from a mixture of ethyl acetate and petroleum ether to obtain pure 2-(tert-butoxycarbonylamino)benzoic acid as a white to off-white solid.

Applications in Research and Drug Development

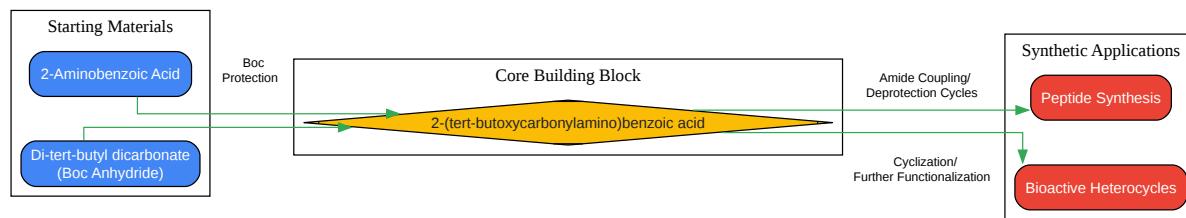
2-(tert-butoxycarbonylamino)benzoic acid is a cornerstone in the synthesis of various bioactive molecules and pharmaceutical intermediates.[\[1\]](#)

- Peptide Synthesis: It serves as a crucial building block in solid-phase peptide synthesis (SPPS). The Boc-protected amine allows for the controlled, sequential addition of amino acids to a growing peptide chain.
- Heterocyclic Synthesis: The dual functionality of the molecule makes it an excellent starting material for the synthesis of various heterocyclic compounds, which are prevalent scaffolds in many drug molecules.

- Development of Bioactive Compounds: Researchers utilize this compound in the preparation of molecules with specific biological activities, contributing to advancements in drug discovery.[1]

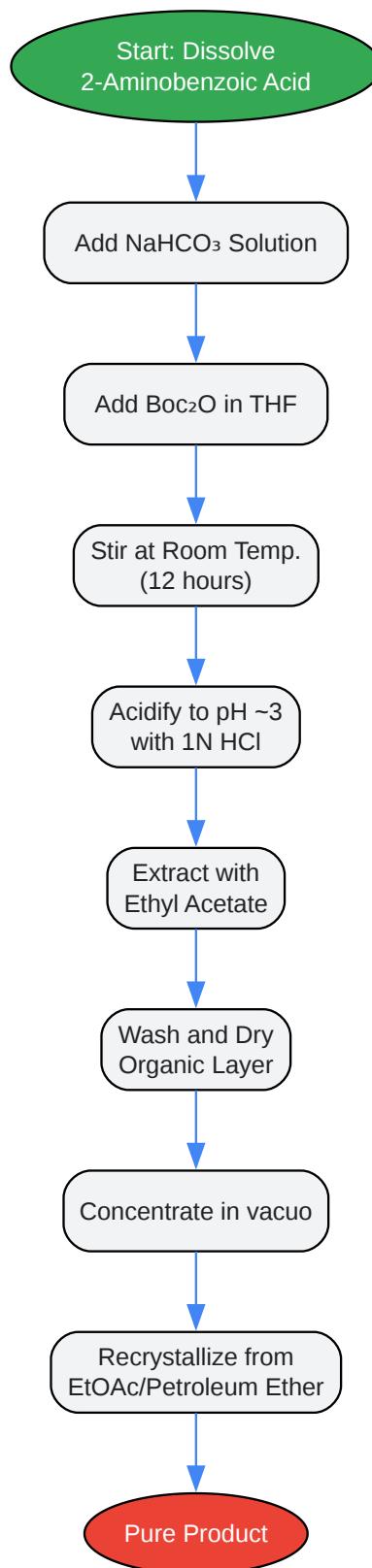
Visualizations

The following diagrams illustrate the pivotal role of 2-(tert-butoxycarbonylamino)benzoic acid in synthetic chemistry.



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Caption: Synthetic utility of 2-(tert-butoxycarbonylamino)benzoic acid.



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Caption: Workflow for the synthesis of N-Boc-2-aminobenzoic acid.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(tert-butoxycarbonylamino)benzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558750#2-tert-butoxycarbonylamino-benzoic-acid-structure]

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